

# Essential Safety and Operational Guidance for Handling Roxadustat

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## Compound of Interest

Compound Name: Roxadustat

Cat. No.: B10761877

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides crucial safety and logistical information for the handling of **Roxadustat**, a potent inhibitor of hypoxia-inducible factor (HIF) prolyl hydroxylase. Adherence to these guidelines is essential for maintaining a safe laboratory environment and ensuring the integrity of your research.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Roxadustat** to minimize exposure and ensure personal safety.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

PPE Category	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1][2]
Skin Protection	Impervious clothing, such as a lab coat.[1][2] Fire/flame resistant clothing may also be appropriate.[1]
Hand Protection	Compatible chemical-resistant gloves. Gloves must be inspected prior to use and selected based on EU Directive 89/686/EEC and the standard EN 374.[1][3]
Respiratory Protection	A suitable respirator, such as a NIOSH/MSHA or European Standard EN 149 approved respirator, should be used if a risk assessment indicates it is necessary.[2][3][4]

## Operational and Disposal Plans

A systematic approach to handling, storage, and disposal of **Roxadustat** is critical for laboratory safety and regulatory compliance.

## Handling Procedures

- Ventilation: Always handle **Roxadustat** in a well-ventilated area. A laboratory fume hood or another form of local exhaust ventilation is highly recommended to control exposure.[1][4][5]
- Avoid Contact: Take measures to prevent contact with skin and eyes.[6] Avoid the inhalation of dust or aerosols.[1][5]
- Hygiene: Do not eat, drink, or smoke in areas where **Roxadustat** is handled.[2][6] Wash hands thoroughly after handling the compound.[1][2]

## Storage Protocols

- Container: Keep the container tightly closed.[1][2]

- Conditions: Store in a dry, cool, and well-ventilated place.[1][6] For long-term storage, -20°C is recommended.[7]
- Incompatibilities: Avoid strong acids/alkalis and strong oxidizing/reducing agents.[5]

## Disposal Plan

- Waste Collection: Sweep up or vacuum spillage and collect it in a suitable, closed container for disposal.[1] Avoid generating dust during clean-up.[1]
- Regulations: Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[2]
- Environmental Precautions: Prevent the product from entering drains, water courses, or the soil.[1][2]

## Chemical and Physical Properties

The following table summarizes key quantitative data for **Roxadustat**.

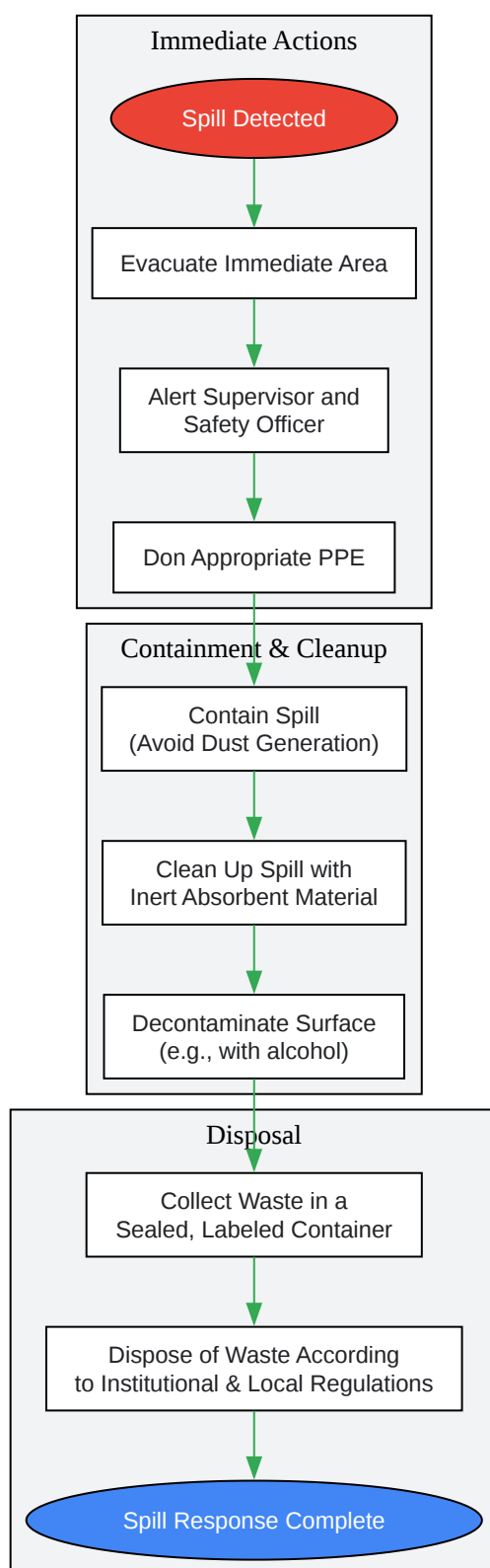
Property	Value
Molecular Formula	C <sub>19</sub> H <sub>16</sub> N <sub>2</sub> O <sub>5</sub> [7][8]
Molecular Weight	352.34 g/mol [8]
CAS Number	808118-40-3[2][5]
Occupational Exposure Limits	No exposure limits have been noted.[1][2]

## Emergency Response Protocols

Immediate and appropriate action is crucial in the event of accidental exposure or spillage.

## Spill Response Workflow

The following diagram outlines the procedural steps for managing a **Roxadustat** spill.



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Caption: Workflow for a safe and effective response to a **Roxadustat** spill.

## First Aid Measures

- In case of eye contact: Immediately rinse with pure water for at least 15 minutes, holding the eyelids apart.[1][6] Remove contact lenses if present and easy to do so.[2] Consult a physician.[1][2]
- In case of skin contact: Take off contaminated clothing immediately.[1] Wash off with soap and plenty of water for at least 15 minutes.[5] Consult a doctor if symptoms persist.[1]
- If inhaled: Move the person to fresh air.[2] If breathing is difficult, give oxygen.[5] Call a physician if symptoms develop or persist.[1]
- If ingested: Rinse mouth with water.[1][2] Do NOT induce vomiting.[1] Never give anything by mouth to an unconscious person.[1] Call a doctor or Poison Control Center immediately.[1][6]

In all cases of exposure, show the Safety Data Sheet (SDS) to the medical professional in attendance.[1]

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